

Molecular weight and chemical properties of Lacosamide

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Compound of Interest

Compound Name: Lacosamide

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An In-Depth Technical Guide to the Molecular and Chemical Properties of **Lacosamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lacosamide is a third-generation anti-epileptic drug (AED) utilized in the management of partial-onset seizures and primary generalized tonic-clonic seizures.[1][2] Marketed under the brand name Vimpat, among others, it is a functionalized amino acid that offers a distinct mechanism of action compared to other AEDs.[1][3][4] This technical guide provides a comprehensive overview of the molecular and chemical properties of **Lacosamide**, its mechanism of action, and the experimental methodologies used to determine these characteristics.

Chemical and Molecular Properties

Lacosamide is a white to light yellow crystalline powder.[1][3][5][6] Its chemical identity and key physicochemical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	(R)-2-acetamido-N-benzyl-3-methoxypropionamide	[1][3]
Synonyms	Erlosamide, Harkoseride, SPM 927, ADD 234037	[2][7][8]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₃	[2][3][5]
Molecular Weight	250.30 g/mol	[3][4][5]
CAS Number	175481-36-4	[2][9]
Appearance	White to light yellow powder	[3][5][6]
Melting Point	143-144 °C	[1][8]
Boiling Point	536.447 °C at 760 mmHg	[1][2]
Solubility	Sparingly soluble in water; slightly soluble in acetonitrile and ethanol; soluble in DMSO and 2-propanol.[1][3][5][10]	
pKa	Does not exhibit a pKa in the pH range of 1.5–12.[10]	
LogP	0.3	[2]

Experimental Protocols

The determination of the physicochemical properties of **Lacosamide** involves standard analytical techniques. While specific research protocols for **Lacosamide** are proprietary, the following outlines the general methodologies employed.

Melting Point Determination

The melting point of **Lacosamide** is determined using a capillary melting point apparatus. A small, powdered sample of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a

liquid is recorded as the melting point. This sharp melting point range is indicative of the high purity of the substance.[11]

Solubility Analysis

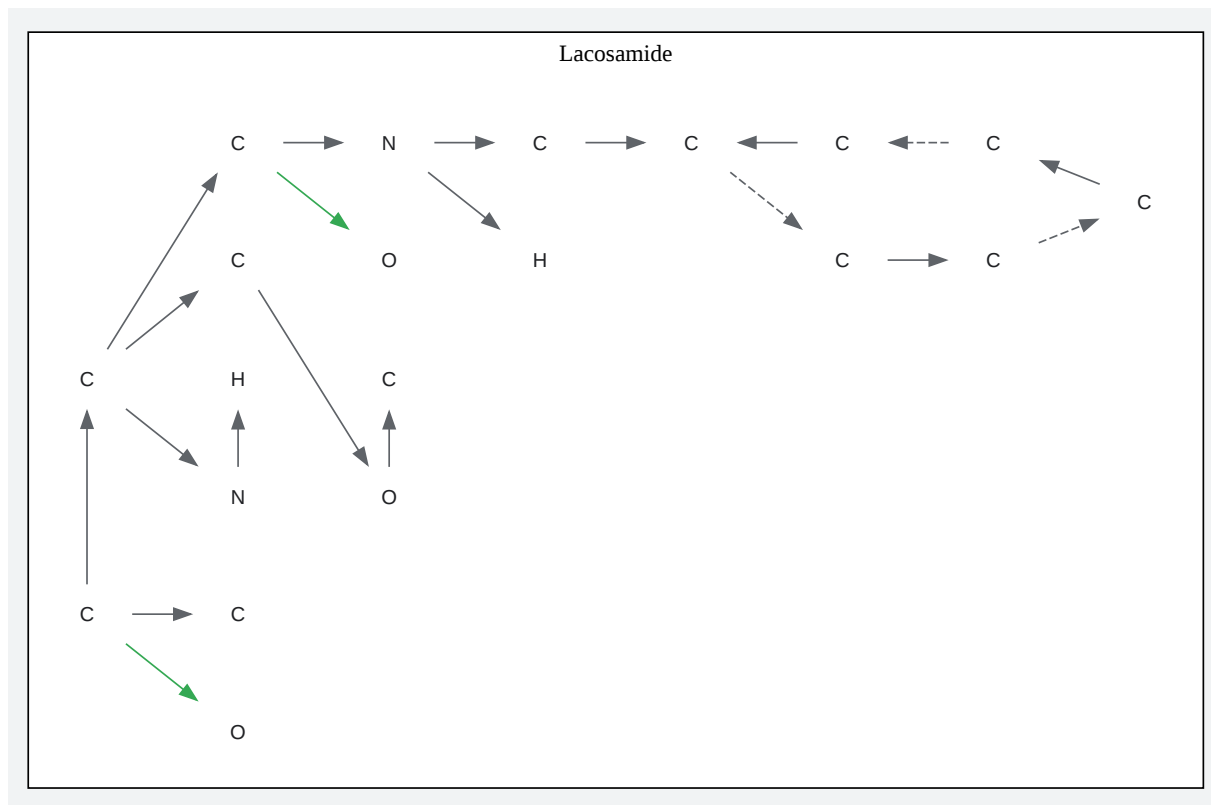
The solubility of **Lacosamide** in various solvents is determined by adding a known amount of the compound to a specific volume of the solvent at a controlled temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved **Lacosamide** is measured, often using High-Performance Liquid Chromatography (HPLC). For aqueous solubility, this is typically performed in buffered solutions at different pH values to assess the pH-solubility profile.[12][13]

LogP Determination

The partition coefficient (LogP) is a measure of a compound's lipophilicity and is determined by measuring its distribution between an aqueous phase (typically a buffer) and an immiscible organic solvent (such as n-octanol). Equal volumes of the two phases are mixed with a known amount of **Lacosamide**. After separation of the layers, the concentration of **Lacosamide** in each phase is quantified to calculate the partition coefficient.

Chemical Structure

The chemical structure of **Lacosamide**, (R)-2-acetamido-N-benzyl-3-methoxypropionamide, is a functionalized amino acid.[1][3]



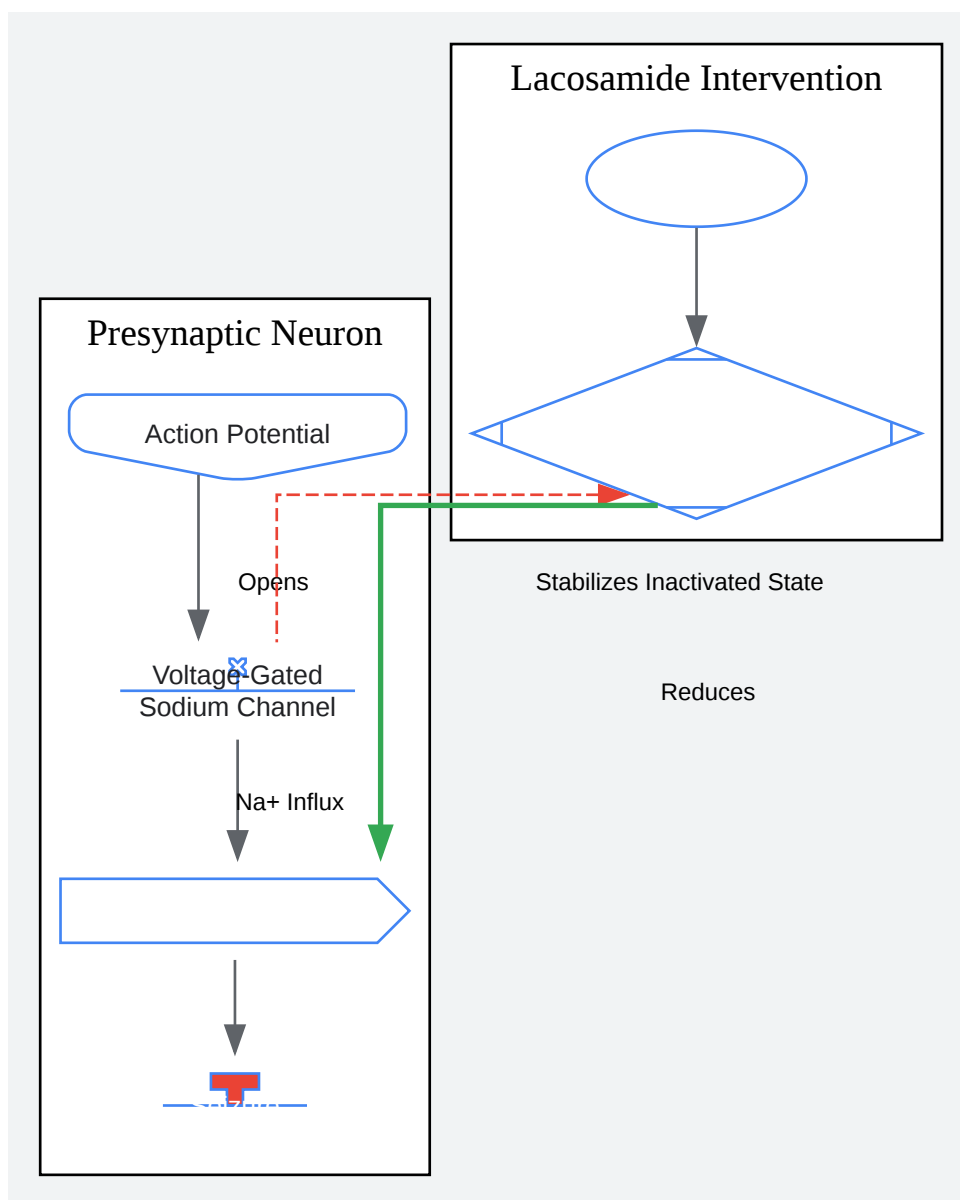
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Caption: Chemical structure of **Lacosamide**.

Mechanism of Action

Lacosamide's primary mechanism of action involves the selective enhancement of the slow inactivation of voltage-gated sodium channels.[14][15][16] This is distinct from many other anti-epileptic drugs that target the fast inactivation of these channels.[15] By stabilizing the slow inactivated state of the sodium channels, **Lacosamide** reduces the ability of neurons to fire at high frequencies, which is a hallmark of epileptic seizures.[16][17]

Additionally, **Lacosamide** has been shown to interact with the collapsin response mediator protein 2 (CRMP-2), a phosphoprotein involved in neuronal differentiation and axonal outgrowth.[7][18][19] The clinical significance of this interaction in its anti-epileptic effect is still under investigation.[20]



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Caption: Mechanism of action of **Lacosamide** on voltage-gated sodium channels.

Conclusion

Lacosamide presents a unique profile among anti-epileptic drugs due to its selective action on the slow inactivation of voltage-gated sodium channels. Its well-defined chemical and molecular properties, including high solubility and a distinct crystalline structure, contribute to its favorable pharmacokinetic profile. A thorough understanding of these fundamental characteristics is essential for researchers and professionals involved in the ongoing

development and clinical application of **Lacosamide** and other novel therapeutics for neurological disorders.

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